

Safe handling and storage of deliquescent antimony sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony sulfate

Cat. No.: B147869

[Get Quote](#)

Technical Support Center: Deliquescent Antimony Sulfate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of deliquescent **antimony sulfate**.

Frequently Asked Questions (FAQs)

Q1: What is deliquescent **antimony sulfate** and what are its primary hazards?

Antimony(III) sulfate, with the chemical formula $\text{Sb}_2(\text{SO}_4)_3$, is a hygroscopic salt, meaning it readily absorbs moisture from the air to the point of dissolving in the absorbed water.[1][2][3] Its primary hazards include being harmful if swallowed or inhaled.[4][5] It is also toxic to aquatic life with long-lasting effects.[4] Direct contact can cause irritation to the skin and mucous membranes.[1]

Q2: What are the initial signs of exposure to **antimony sulfate**?

Acute exposure can lead to irritation of the skin and eyes.[1] If inhaled, it can cause respiratory tract irritation.[6] Ingestion may lead to gastrointestinal distress.[7] Chronic exposure to antimony compounds has been associated with more severe health effects, including respiratory and cardiovascular problems.[8]

Q3: What personal protective equipment (PPE) is required when handling **antimony sulfate**?

Appropriate PPE is crucial for the safe handling of **antimony sulfate**. This includes:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: A NIOSH-approved respirator should be used, especially when dust may be generated.^[6]

Q4: How should I properly store deliquescent **antimony sulfate**?

Due to its deliquescent nature, **antimony sulfate** must be stored in a tightly sealed container in a cool, dry, and well-ventilated area. It should be kept away from moisture and incompatible materials, such as strong oxidizing agents.

Q5: What should I do in case of a spill?

In the event of a spill, you should:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal.
- Avoid generating dust.
- Clean the spill area thoroughly.
- Dispose of the waste in accordance with local, state, and federal regulations.

Q6: How do I dispose of waste containing **antimony sulfate**?

Waste containing **antimony sulfate** is considered hazardous waste. It must be disposed of in accordance with all applicable environmental regulations. Do not discharge it into drains or the environment. Contact your institution's environmental health and safety department for specific disposal procedures.

Troubleshooting Guides

Issue 1: The **antimony sulfate** has turned into a liquid or paste.

- Cause: This is a result of its deliquescent nature. The compound has absorbed a significant amount of moisture from the atmosphere.
- Solution:
 - Ensure the storage container is airtight and properly sealed.
 - Store the container in a desiccator or a controlled low-humidity environment.
 - If the material is needed in its powdered form, its usability may be compromised. It is recommended to use a fresh, unopened container for experiments where the physical form is critical.

Issue 2: An experiment involving **antimony sulfate** is giving inconsistent results.

- Cause: The deliquescent nature of **antimony sulfate** can lead to inaccurate measurements by weight due to absorbed water. The presence of moisture can also interfere with certain chemical reactions.
- Troubleshooting Steps:
 - Verify Material Integrity: Check if the **antimony sulfate** has been properly stored. If it appears clumpy or wet, its purity is questionable.
 - Use a Fresh Sample: Whenever possible, use a new, unopened container of **antimony sulfate** for your experiment.
 - Handle in a Controlled Atmosphere: If possible, handle the compound in a glove box or under an inert atmosphere to minimize moisture absorption.

- Dry the Compound (with caution): Depending on the experimental requirements, it may be possible to dry the material. However, this should be done with a clear understanding of the compound's thermal stability to avoid decomposition.

Data Presentation

Table 1: Physical and Chemical Properties of Antimony(III) Sulfate

Property	Value	Reference
Chemical Formula	$\text{Sb}_2(\text{SO}_4)_3$	[1]
Molar Mass	531.71 g/mol	[5]
Appearance	White crystalline powder or lumps	[3]
Density	3.94 g/cm ³	[1]
Solubility in water	Hydrolyzes	[1]
Solubility in other solvents	Soluble in acids	[1][2]

Table 2: Toxicological Data for Antimony Compounds

Parameter	Value	Species	Reference
NIOSH REL (as Sb)	0.5 mg/m ³ TWA	Human	[9]
OSHA PEL (as Sb)	0.5 mg/m ³ TWA	Human	[9]
IDLH (as Sb)	50 mg/m ³	Human	[9]

Note: Specific LD50 data for **antimony sulfate** is not readily available. The provided values are for antimony compounds in general.

Experimental Protocols

Protocol 1: Preparation of Antimony Sulfate

This protocol describes a general method for the synthesis of antimony(III) sulfate.

Materials:

- Finely powdered antimony metal
- Concentrated sulfuric acid (H_2SO_4)
- Acetic acid
- Ether
- Vacuum desiccator
- Potassium hydroxide (KOH) or sodium hydroxide (NaOH) pellets

Procedure:

- In a fume hood, carefully add 20g of finely powdered antimony to 400g of boiling concentrated sulfuric acid.
- Continue boiling the mixture until the antimony has completely dissolved.
- Allow the solution to cool. **Antimony sulfate** will crystallize as small white needles.
- Filter the crystals from the solution.
- Wash the collected crystals twice with acetic acid.
- Wash the crystals with ether.
- Dry the final product in a vacuum desiccator containing solid potassium or sodium hydroxide.
[\[10\]](#)

Protocol 2: **Antimony Sulfate** as a Catalyst in a Fischer Indole Synthesis

This protocol outlines the use of antimony(III) sulfate as a reusable catalyst.

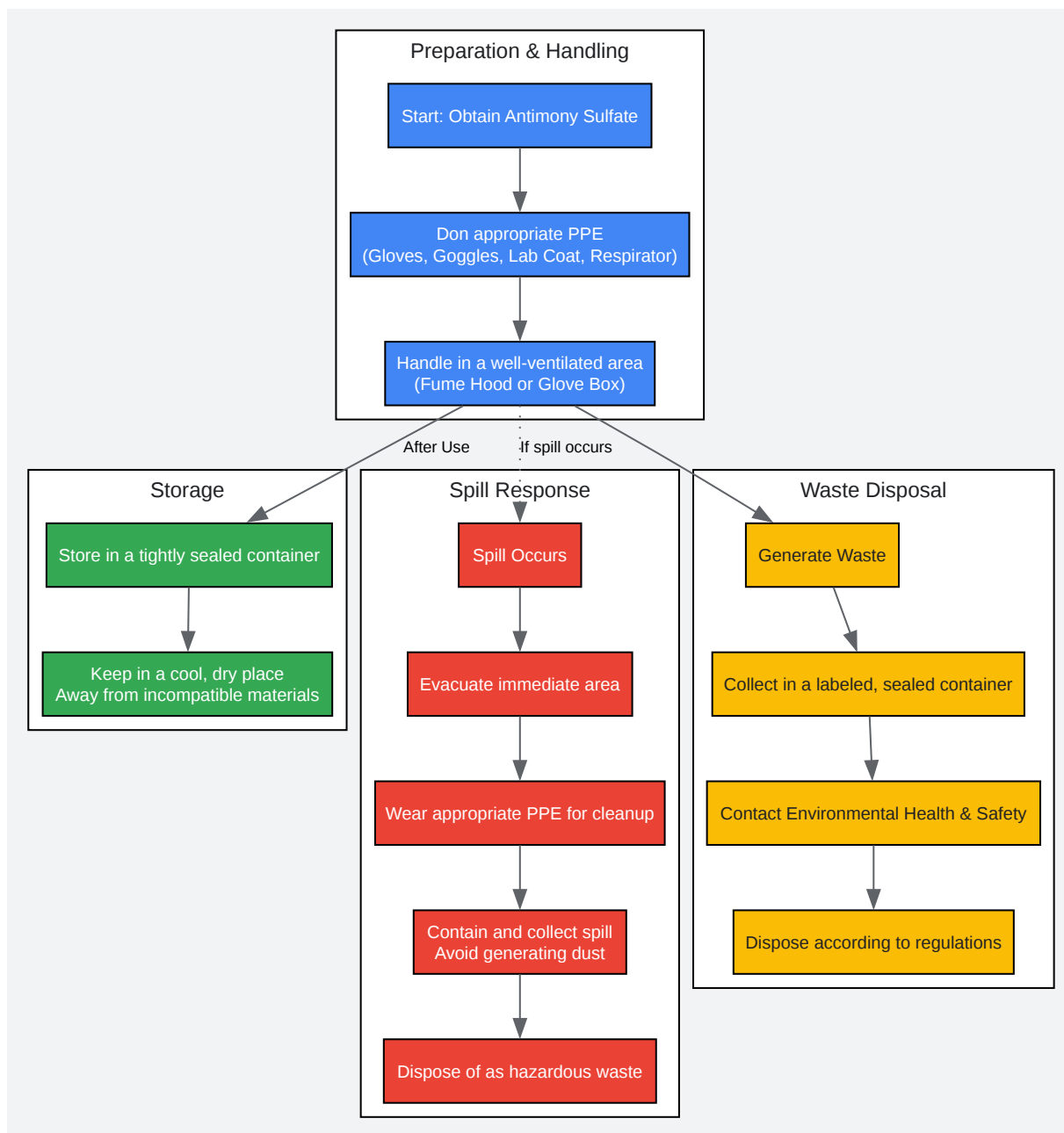
Materials:

- Phenylhydrazine hydrochloride
- Ketone (e.g., ethyl methyl ketone)
- Antimony(III) sulfate
- Methanol

Procedure:

- In a round-bottom flask, combine the phenylhydrazine hydrochloride and the ketone in methanol.
- Add a catalytic amount of antimony(III) sulfate to the mixture.
- Reflux the reaction mixture. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product, a 2,3-disubstituted indole, can be isolated using standard workup procedures.
- The antimony(III) sulfate catalyst can often be recovered, washed, and reused.[\[11\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling, storage, and disposal of **antimony sulfate**.

Caption: Troubleshooting guide for inconsistent experimental results with **antimony sulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antimony(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. fishersci.com [fishersci.com]
- 3. US6365493B1 - Method for antimony and boron doping of spherical semiconductors - Google Patents [patents.google.com]
- 4. echemi.com [echemi.com]
- 5. Antimony sulfate | O12S3Sb2 | CID 24010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. prochemonline.com [prochemonline.com]
- 7. Antimony Toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. TOXICOKINETICS, SUSCEPTIBLE POPULATIONS, BIOMARKERS, CHEMICAL INTERACTIONS - Toxicological Profile for Antimony and Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Antimony compounds - IDLH | NIOSH | CDC [cdc.gov]
- 10. prepchem.com [prepchem.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Safe handling and storage of deliquescent antimony sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147869#safe-handling-and-storage-of-deliquescent-antimony-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com